Crystal Structure of Ethyl 4-chlorocinnamate: A Technical Overview

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl 4-chlorocinnamate*
CAS No.:	*6048-06-2*
Cat. No.:	*B1588476*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 4-chlorocinnamate is a cinnamic acid ester with potential applications in various scientific domains. This document aims to provide a comprehensive technical guide on its crystal structure. However, a thorough search of publicly available crystallographic databases and scientific literature did not yield a specific, solved crystal structure for **Ethyl 4-chlorocinnamate**.

Despite the absence of direct crystallographic data, this guide will furnish general information about the compound, including its chemical properties and a standard experimental workflow that would be employed for its crystal structure determination. This information is intended to serve as a foundational resource for researchers interested in pursuing the crystallographic analysis of this compound.

Introduction

© 2026 BenchChem. All rights reserved.

Ethyl 4-chlorocinnamate (CAS No. 24393-52-0) is a derivative of cinnamic acid, a compound known for its presence in various plants and its wide range of biological activities. The introduction of a chlorine atom at the para position of the phenyl ring and the esterification of the carboxylic acid with ethanol can significantly influence its physicochemical properties and biological activity. Understanding the three-dimensional arrangement of atoms in its crystalline state is crucial for establishing structure-property relationships, which are vital in fields such as materials science and drug design.

Chemical Properties of **Ethyl 4-chlorocinnamate**

Property	Value	Reference
Molecular Formula	$C_{11}H_{11}ClO_2$	[1][2]
Molecular Weight	210.66 g/mol	[1][2]
Melting Point	49-51 °C	[1]
Boiling Point	136-137 °C (at 0.8 Torr)	[1]
IUPAC Name	ethyl (2E)-3-(4-chlorophenyl)prop-2-enoate	[2]
Synonyms	Ethyl (E)-3-(4-chlorophenyl)acrylate, 4-Chlorocinnamic acid ethyl ester	[1]

Experimental Protocol for Crystal Structure Determination

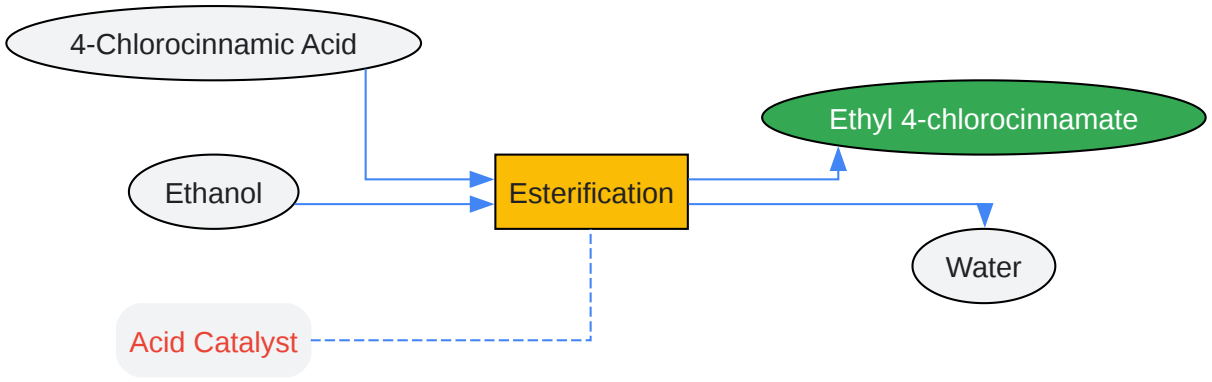
While the specific crystal structure of **Ethyl 4-chlorocinnamate** is not available, the following section outlines a standard experimental procedure for its determination via single-crystal X-ray diffraction.

Synthesis and Crystallization

The synthesis of **Ethyl 4-chlorocinnamate** can be achieved through the esterification of 4-chlorocinnamic acid with ethanol in the presence of an acid catalyst. The generalized reaction

© 2026 BenchChem. All rights reserved.

is as follows:



Click to download full resolution via product page

Caption: Synthesis of **Ethyl 4-chlorocinnamate**.

Single crystals suitable for X-ray diffraction can be grown by various methods, such as slow evaporation from a suitable solvent (e.g., ethanol, acetone, or a mixture of solvents), slow cooling of a saturated solution, or vapor diffusion.

Single-Crystal X-ray Diffraction Data Collection

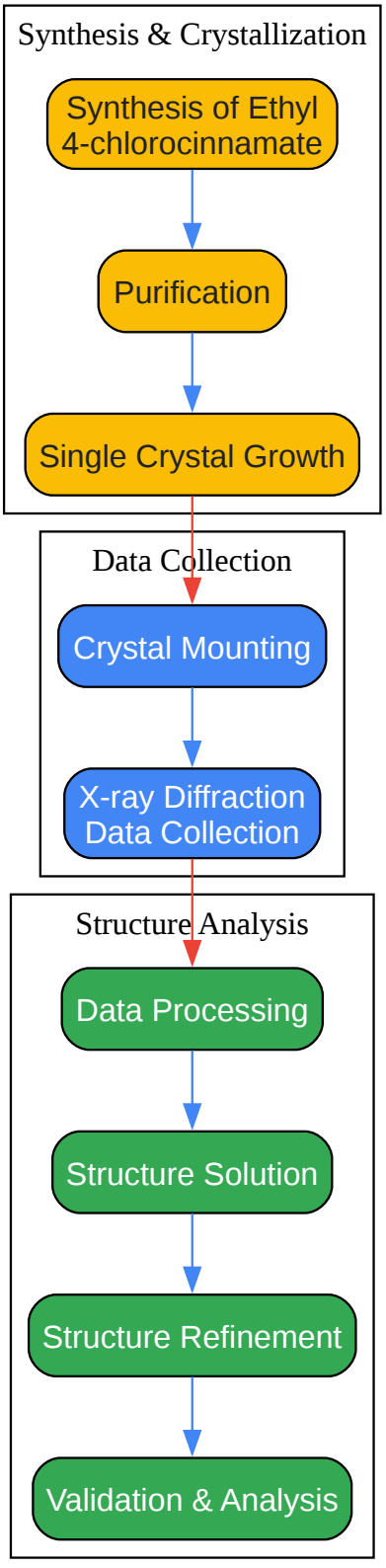
A suitable single crystal of **Ethyl 4-chlorocinnamate** would be mounted on a goniometer head. X-ray diffraction data would then be collected using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo Kα or Cu Kα radiation) and a detector. Data collection is typically performed at a low temperature (e.g., 100 K) to minimize thermal vibrations of the atoms.

Structure Solution and Refinement

The collected diffraction data would be processed to determine the unit cell parameters and space group. The crystal structure would then be solved using direct methods or Patterson methods, followed by refinement using full-matrix least-squares on F^2. All non-hydrogen atoms would be refined anisotropically. Hydrogen atoms would be placed in calculated positions and refined using a riding model.

© 2026 BenchChem. All rights reserved.

The experimental workflow is visualized in the following diagram:



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: X-ray Crystallography Workflow.

Anticipated Structural Features

Based on the structures of similar cinnamic acid derivatives, several structural features can be anticipated for **Ethyl 4-chlorocinnamate**:

- Planarity: The molecule is expected to be largely planar, particularly the cinnamoyl group, due to the delocalization of π-electrons across the phenyl ring, the double bond, and the carbonyl group.
- Stereochemistry: The double bond is expected to be in the E-configuration, which is generally more stable.
- Intermolecular Interactions: In the crystalline state, molecules are likely to be held together by a network of weak intermolecular interactions, such as C-H···O and C-H···π interactions. The presence of the chlorine atom may also lead to halogen bonding (C-Cl···O or C-Cl···π interactions), which could influence the crystal packing.

Conclusion

While the definitive crystal structure of **Ethyl 4-chlorocinnamate** remains to be determined, this guide provides the foundational chemical information and a standard experimental framework for its analysis. The determination of its crystal structure would be a valuable contribution to the fields of chemistry and materials science, enabling a deeper understanding of its structure-property relationships. Researchers are encouraged to undertake the crystallographic study of this compound to fill this knowledge gap.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ethyl 4-chlorocinnamate | 24393-52-0 [chemicalbook.com]

- 2. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Crystal Structure of Ethyl 4-chlorocinnamate: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588476/docs#crystal-structure-of-ethyl-4-chlorocinnamate-a-technical-overview]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check